An In-depth Technical Guide to Zinc Nitrite: Chemical Formula and Structure

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Compound of Interest

Compound Name:	*Zinc nitrite*
CAS No.:	*10102-02-0*
Cat. No.:	*B158719*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical formula, structure, synthesis, and properties of **zinc nitrite**. The information is curated for professionals in research and development, with a focus on detailed experimental protocols and data presentation.

Chemical Formula and Molecular Properties

Zinc nitrite is an inorganic compound with the chemical formula $Zn(NO_2)_2$.[1] It is composed of one zinc cation (Zn^{2+}) and two nitrite anions (NO_2^-). The molecular weight of **zinc nitrite** is 157.4 g/mol .[1]

Quantitative Data Summary

The following table summarizes the key quantitative data for **zinc nitrite** and its related compounds for comparative analysis.

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Property	Value	Compound	Reference
Molecular Formula	$Zn(NO_2)_2$	Zinc Nitrite	[1]
Molecular Weight	157.4 g/mol	Zinc Nitrite	[1]
Solubility in Water	Soluble	Zinc Nitrite	[2]
Thermal Decomposition	Decomposes at ~100°C	Zinc Nitrite	[2]
Appearance	Hygroscopic solid	Zinc Nitrite	
Molecular Weight	297.49 g/mol	Zinc Nitrate Hexahydrate	[3]
Density	2.065 g/cm³	Zinc Nitrate Hexahydrate	[3]
Melting Point	36.4 °C	Zinc Nitrate Hexahydrate	[3]
Boiling Point	Decomposes at ~125 °C	Zinc Nitrate Hexahydrate	[3]

Chemical Structure and Coordination Chemistry

The precise crystal structure of pure **zinc nitrite** ($Zn(NO_2)_2$) is not readily available in the literature. However, insights into its coordination chemistry can be gleaned from the crystal structure of related complexes, such as cesium tetranitritozincate(II), $Cs_2[Zn(NO_2)_4]$.[4]

In $Cs_2[Zn(NO_2)_4]$, the zinc(II) ion is coordinated by four nitrite ligands.[4] The nitrite ion acts as a ligand, binding to the zinc center through one of its oxygen atoms. The coordination is described as intermediate between symmetrical chelation and syn-unidentate nitrito coordination. This results in one short and one long Zn-O bond for each nitrite ligand, with bond lengths of approximately 2.080 Å and 2.516 Å, respectively.[4] This unsymmetrical coordination is likely adopted to minimize steric hindrance between the nitrite ligands.[4] It is plausible that in solid **zinc nitrite**, the nitrite ions also coordinate to the zinc centers through the oxygen atoms, potentially in a bridging or chelating fashion to form a polymeric structure.

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Experimental Protocols

Synthesis of Aqueous **Zinc Nitrite** via Double Decomposition

A modern and efficient method for the preparation of an aqueous solution of **zinc nitrite** involves a double decomposition reaction using an ion-exchange membrane.[2] This method avoids the use of organic solvents and yields a high-purity product.

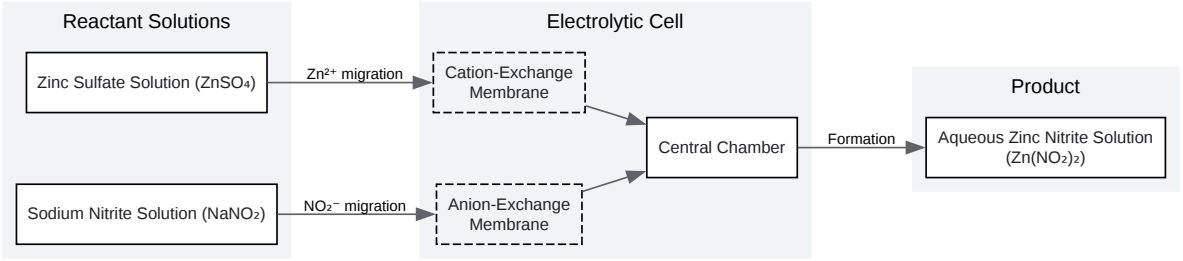
Materials:

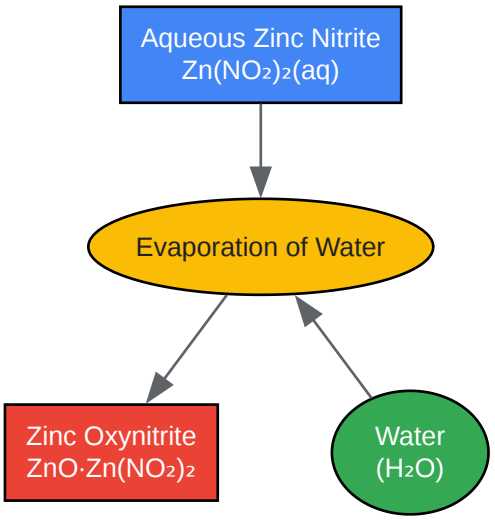
- Zinc sulfate ($ZnSO_4$)
- Sodium nitrite ($NaNO_2$)
- Deionized water
- Electrolytic synthesis apparatus with an anion-exchange membrane and a cation-exchange membrane

Procedure:

- Prepare an aqueous solution of zinc sulfate and an aqueous solution of sodium nitrite.
- In an electrolytic cell separated by anion and cation exchange membranes, introduce the zinc sulfate solution into the appropriate chamber and the sodium nitrite solution into another.
- Apply an electric current to the cell. The zinc ions (Zn^{2+}) will migrate through the cation-exchange membrane, and the nitrite ions (NO_2^-) will migrate through the anion-exchange membrane.
- These ions combine in a central chamber to form an aqueous solution of **zinc nitrite**.
- The process is continued until the desired concentration of **zinc nitrite** is achieved. The resulting solution can be used directly for various applications.[2]

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